

Technical Guide: Safety, Toxicity, and Handling of 8-Methoxy-6-nitroquinoline

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 8-Methoxy-6-nitroquinoline

CAS No.: 80912-11-4

Cat. No.: B1611584

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Chemical Identity & Significance

8-Methoxy-6-nitroquinoline is a heterocyclic aromatic compound primarily utilized as a building block in medicinal chemistry.^[1] It serves as the immediate precursor to 8-methoxy-6-aminoquinoline, a scaffold investigated for reduced hemolytic toxicity compared to standard 8-aminoquinoline antimalarials.

Core Identifiers

Parameter	Detail
CAS Number	80912-11-4
IUPAC Name	8-Methoxy-6-nitroquinoline
Molecular Formula	C ₁₀ H ₈ N ₂ O ₃
Molecular Weight	204.18 g/mol
Structural Class	Nitroquinoline / Aminoquinoline Precursor
Appearance	Yellow to brown crystalline solid
Solubility	Soluble in DMSO, Chloroform, Dichloromethane; sparingly soluble in water.

Hazard Identification (GHS Classification)

Note: While specific experimental toxicity data for this isomer is less abundant than for its 6-methoxy-8-nitro counterpart, its structural class (nitroquinolines) dictates the following precautionary classifications based on Structure-Activity Relationships (SAR).

GHS Label Elements

Signal Word:WARNING

Hazard Class	Category	Hazard Statement
Acute Toxicity (Oral)	Cat. 4	H302: Harmful if swallowed.
Skin Corrosion/Irritation	Cat. 2	H315: Causes skin irritation.[2]
Serious Eye Damage/Irritation	Cat. 2A	H319: Causes serious eye irritation.
STOT - Single Exposure	Cat. 3	H335: May cause respiratory irritation.
Germ Cell Mutagenicity	Cat. 2 (Suspected)	H341: Suspected of causing genetic defects (Class effect of nitroquinolines).

Precautionary Statements

- P261: Avoid breathing dust/fume/gas/mist/vapors.
- P280: Wear protective gloves/protective clothing/eye protection.
- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor if you feel unwell.

Toxicological Profile & Mechanism

The toxicity of **8-Methoxy-6-nitroquinoline** is driven by the metabolic lability of its nitro group. Unlike the 8-aminoquinolines (which cause oxidative stress via redox cycling), the nitro precursors are primarily genotoxic hazards until reduced.

Mechanism of Bioactivation (Nitroreduction)

The nitro group at position 6 is susceptible to enzymatic reduction by cytosolic nitroreductases (e.g., DT-diaphorase) or CYP450 enzymes. This process generates reactive intermediates capable of intercalating into DNA or forming covalent adducts.

Key Pathway:

- Nitro-reduction: The parent compound is reduced to the nitroso intermediate.
- Hydroxylamine formation: Further reduction yields N-hydroxy-6-amino-8-methoxyquinoline.
- DNA Damage: The hydroxylamine species can undergo esterification (e.g., acetylation), creating a highly electrophilic nitrenium ion that attacks DNA guanine bases.

Comparative Toxicity (Isomerism)

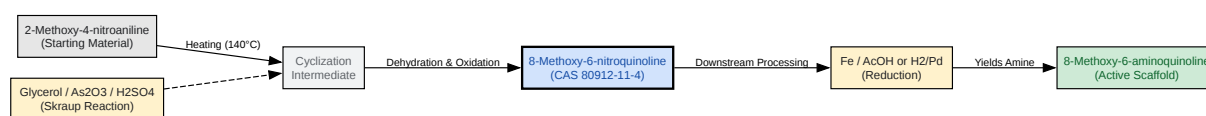
- 6-Methoxy-8-nitroquinoline (Primaquine precursor): High hemolytic potential upon reduction to the amine.
- **8-Methoxy-6-nitroquinoline** (This compound): Studies suggest the "reverse" isomer may exhibit altered mutagenic potency due to the electronic influence of the methoxy group at position 8, which stabilizes the quinoline ring differently than at position 6. However, it must be treated as a potential mutagen.

Synthesis & Experimental Workflow

The synthesis of **8-Methoxy-6-nitroquinoline** typically involves the Skraup reaction or modified Doebner-Miller synthesis using 2-methoxy-4-nitroaniline as the starting material.

Synthesis Pathway Diagram

The following diagram illustrates the chemical flow from the aniline precursor to the final nitroquinoline, and its subsequent reduction.



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Caption: Synthesis workflow converting 2-methoxy-4-nitroaniline to **8-methoxy-6-nitroquinoline** via Skraup cyclization.

Safe Handling & Emergency Protocols

Engineering Controls

- Enclosure: Handle exclusively within a certified chemical fume hood.
- HEPA Filtration: If handling powder form, ensure the hood is equipped with HEPA filtration to capture particulates.
- Static Control: Ground all glassware and equipment; nitro compounds can be shock-sensitive if dry and impure, though this specific quinoline is generally stable.

Personal Protective Equipment (PPE)[2]

- Gloves: Nitrile rubber (min thickness 0.11 mm). Breakthrough time >480 min.[3]

- Respiratory: If dust formation is possible and engineering controls are insufficient, use a P3 (EN 143) or N99 (NIOSH) particulate respirator.
- Eyes: Chemical safety goggles. Face shield recommended during synthesis reactions involving strong acids (Skraup reaction).

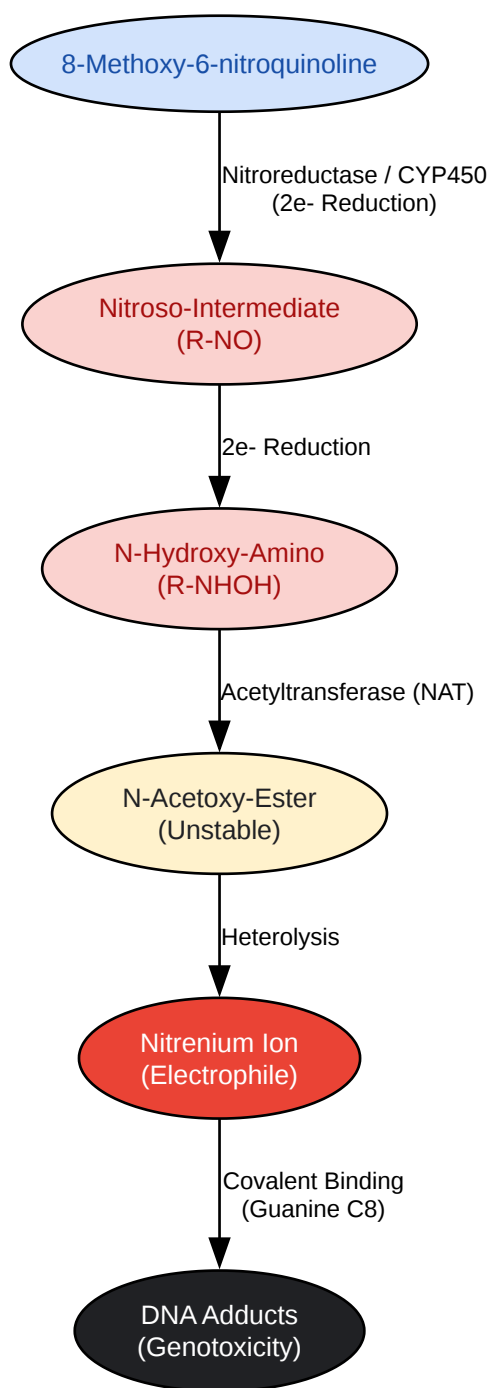
Spill Response Protocol

- Evacuate: Clear the immediate area of non-essential personnel.
- Isolate: Ventilate the room.
- Neutralize/Absorb: Do not use combustible materials (sawdust). Use sand, vermiculite, or a dedicated chemical spill pillow.
- Decontaminate: Clean surface with a 10% bleach solution to degrade potential organic residues, followed by soap and water.

Metabolic Activation Pathway

Understanding the metabolic fate is crucial for researchers assessing cytotoxicity. The diagram below details the bioactivation pathway responsible for the compound's potential genotoxicity.

[4]



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Caption: Bioactivation pathway of nitroquinolines leading to DNA adduct formation via nitroreduction.[4]

References

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